

# Triethylaluminum (CAS 97-93-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Triethylaluminum

Cat. No.: B1256330

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Triethylaluminum** (TEA), identified by CAS Number 97-93-8, is a highly reactive and versatile organoaluminum compound. With the chemical formula  $\text{Al}(\text{C}_2\text{H}_5)_3$  or, more accurately as a dimer,  $\text{Al}_2(\text{C}_2\text{H}_5)_6$ , it exists as a colorless to yellowish liquid at room temperature.[1] Its powerful Lewis acidity and reducing properties make it an indispensable reagent and catalyst in a multitude of industrial and laboratory settings.[2] However, its pyrophoric nature, igniting spontaneously in air and reacting violently with water, necessitates specialized handling procedures.[1][3] This guide provides a detailed overview of its properties, synthesis, applications, and experimental protocols relevant to its use in research and development.

## Core Properties and Identification

**Triethylaluminum** is characterized by its unique chemical identity and distinct physical properties. It is commonly supplied as a neat liquid or in solution with hydrocarbon solvents like hexane, heptane, or toluene to mitigate its pyrophoric nature.[4][5]

## Chemical Identity

Identifier	Value
Chemical Name	Triethylaluminum
Synonyms	Aluminum triethyl, Triethylalumane, TEA, TEAL[2]
CAS Number	97-93-8[4]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Al[2]
Molecular Weight	114.17 g/mol [6]
Structure	Dimeric in nature, Al <sub>2</sub> (C <sub>2</sub> H <sub>5</sub> ) <sub>6</sub> [1]
SMILES String	CC--INVALID-LINK--CC[7]
InChI Key	VOITXYVAKOUIBA-UHFFFAOYSA-N[7]

## Physicochemical Properties

The physical and chemical properties of **triethylaluminum** are summarized below. These values are critical for designing experiments and ensuring safe handling.

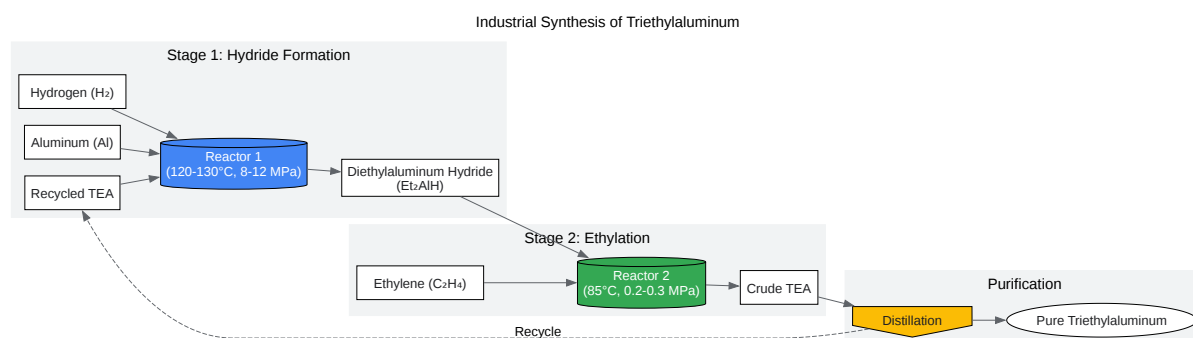
Property	Value
Appearance	Clear, colorless liquid[6]
Melting Point	-52.5 °C to -50 °C[2][6]
Boiling Point	194 °C (at 1,013 hPa); 128-130 °C (at 50 mmHg)[6][7]
Density	0.832 to 0.835 g/cm <sup>3</sup> at 25 °C[6][7]
Flash Point	-20 °C to -18 °C[2][6]
Vapor Pressure	1 mmHg at 62.2 °C[7]
Solubility	Miscible with saturated hydrocarbons; Reacts violently with water[4]
Autoignition	Spontaneously ignites in air[4]

## Synthesis and Manufacturing

The industrial production of **triethylaluminum** is primarily achieved through a multi-step "direct synthesis" process developed by Karl Ziegler.<sup>[1][8]</sup> This efficient method uses aluminum, hydrogen, and ethylene as starting materials.<sup>[1]</sup> The process can be summarized in two main stages: the formation of diethylaluminum hydride, followed by its reaction with ethylene to yield **triethylaluminum**.<sup>[8]</sup>

The overall reaction is:  $2 \text{ Al} + 3 \text{ H}_2 + 6 \text{ C}_2\text{H}_4 \rightarrow \text{Al}_2(\text{C}_2\text{H}_5)_6$ <sup>[1]</sup>

Another method involves the reduction of ethylaluminum sesquichloride ( $\text{Al}_2\text{Cl}_3\text{Et}_3$ ) with an alkali metal like sodium.<sup>[1]</sup>



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**Caption:** Industrial synthesis pathway for **Triethylaluminum**.

## Key Applications

**Triethylaluminum**'s high reactivity makes it a valuable component in several key chemical processes, from large-scale polymer production to specialized organic synthesis.

- **Ziegler-Natta Catalysis:** A primary application of TEA is as a co-catalyst in Ziegler-Natta polymerization for producing polyolefins like polyethylene and polypropylene.[1][9] It serves to activate the transition metal catalyst (e.g., titanium tetrachloride) by alkylation and reduction, and also acts as a scavenger for impurities like water and oxygen.[1]
- **Production of Fatty Alcohols:** TEA is used as an intermediate in the industrial synthesis of fatty alcohols, which are precursors to detergents and plasticizers.[1] This involves the oligomerization of ethylene in the "Aufbau" (growth) reaction.[1]
- **Organic and Pharmaceutical Synthesis:** In laboratory and fine chemical settings, TEA serves as a potent nucleophilic ethylating agent and a Lewis acid. It is used in stereoselective synthesis to produce complex active pharmaceutical ingredients and facilitate challenging C-C bond formations.[6]
- **Pyrophoric Agent:** Its property of igniting spontaneously in air makes it an effective ignitor for rocket engines.[8] The SpaceX Falcon 9 rocket, for instance, uses a TEA-triethylborane mixture for first-stage ignition.

## Experimental Protocols and Methodologies

Due to its hazardous nature, all work with **triethylaluminum** must be conducted under an inert atmosphere (e.g., nitrogen or argon) using specialized techniques and equipment.[10]

### General Protocol for Handling and Transfer (Syringe/Cannula)

This protocol outlines the standard procedure for safely transferring pyrophoric liquids like **triethylaluminum** from a reagent bottle to a reaction flask.

Materials:

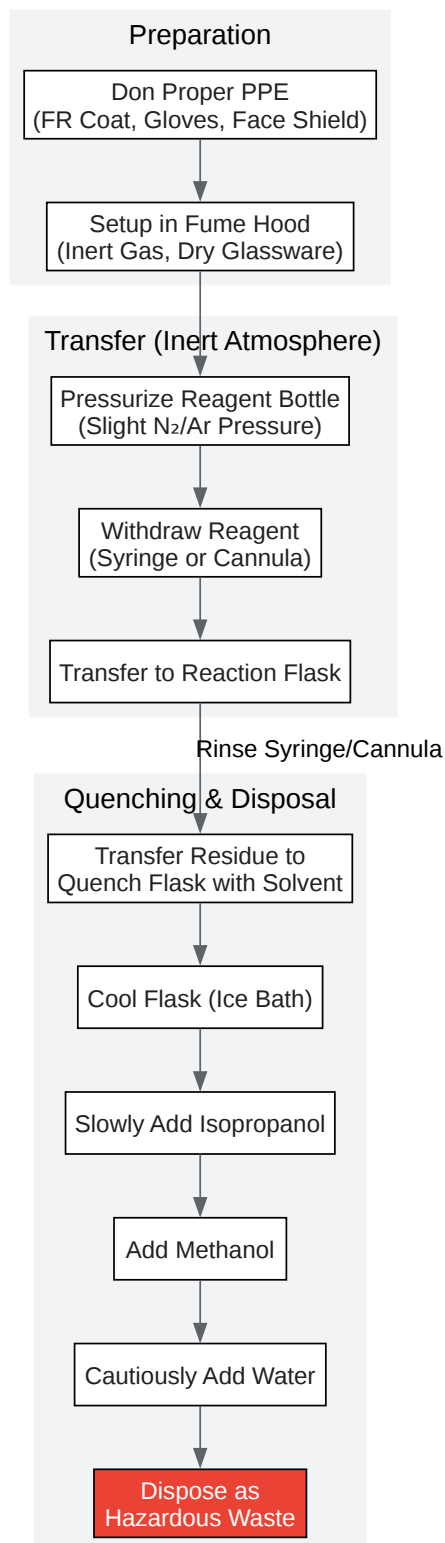
- Sure/Seal™ bottle of **triethylaluminum**

- Dry, nitrogen-flushed glassware (reaction flask with septum)
- Dry, gas-tight syringe and long needle
- Double-tipped needle (cannula)
- Inert gas source (Nitrogen or Argon) with a bubbler setup
- Personal Protective Equipment (PPE): Fire-resistant lab coat, safety glasses with side shields, face shield, and fire-retardant gloves over chemically resistant gloves.[\[10\]](#)

#### Procedure:

- Preparation: Ensure the reaction flask is oven-dried, assembled while hot, and thoroughly purged with inert gas. The **triethylaluminum** bottle should be clamped securely in the fume hood.[\[10\]](#)
- Pressurizing the Reagent Bottle: Insert a needle from the inert gas line through the septum of the TEA bottle to create a slight positive pressure. The gas flow should be gentle, observable through the bubbler.
- Syringe Transfer: Puncture the septum with a dry, inert-gas-flushed syringe and needle. Slowly draw the desired volume of liquid into the syringe. It's advisable to draw a small amount of inert gas from the headspace into the syringe after drawing the liquid to act as a buffer.[\[7\]](#)
- Delivery: Quickly and smoothly withdraw the syringe from the reagent bottle and insert it through the septum of the reaction flask. Inject the **triethylaluminum** into the flask, ensuring the needle tip is below the solvent level if applicable.
- Cleaning: Immediately rinse the syringe and needle by drawing up and expelling an inert, dry solvent (e.g., hexane or toluene) into a separate flask designated for quenching. Repeat this process three times.[\[11\]](#)

## Workflow for Safe Handling and Quenching of TEA

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**Caption:** Safe handling and quenching workflow for **Triethylaluminum**.

## Protocol for Quenching and Disposal

Small amounts of excess or residual **triethylaluminum** must be carefully destroyed before disposal.

Procedure:

- **Dilution:** Transfer the residual TEA to a reaction flask containing an unreactive, dry solvent (e.g., heptane or toluene) under an inert atmosphere. The dilution should be significant (at least 10-fold).<sup>[7]</sup>
- **Cooling:** Place the flask in an ice-water or dry ice/acetone bath to dissipate the heat generated during quenching.<sup>[10]</sup>
- **Primary Quench:** Slowly and dropwise, add a less reactive alcohol like isopropanol to the stirred solution. Vigorous gas evolution (ethane) will occur. Continue addition until gas evolution subsides.<sup>[7]</sup>
- **Secondary Quench:** To ensure complete reaction, slowly add methanol, which is more reactive than isopropanol.<sup>[7]</sup>
- **Final Quench:** Once gas evolution has ceased with methanol, very cautiously add water dropwise to neutralize any remaining reactive species.<sup>[7]</sup>
- **Disposal:** The resulting solution, containing aluminum salts and alcohols, should be neutralized and disposed of as hazardous waste according to institutional guidelines.<sup>[7]</sup>

## Representative Protocol: Ziegler-Natta Polymerization of Ethylene

This procedure is a representative example of a lab-scale ethylene polymerization.

Materials:

- High-pressure stainless-steel reactor equipped with a stirrer, temperature control, and gas inlets.
- Catalyst:  $\text{MgCl}_2$ -supported  $\text{TiCl}_4$  catalyst.

- Co-catalyst: **Triethylaluminum** (TEA) solution in hexane.
- Solvent: Anhydrous isobutane or heptane.
- Monomer: High-purity ethylene gas.
- Chain Transfer Agent (optional): Hydrogen gas.

#### Procedure:

- **Reactor Preparation:** The reactor is thoroughly dried and purged with nitrogen. The solvent (e.g., isobutane) is added to the reactor.
- **Catalyst Introduction:** A precise amount of TEA solution (e.g., to achieve an Al/Ti molar ratio of 100) is injected into the reactor, followed by the solid titanium-based catalyst precursor as a slurry.[\[12\]](#)
- **Polymerization:** The reactor is heated to the target temperature (e.g., 80-85 °C) and pressurized with ethylene to the desired partial pressure (e.g., 0.7-0.8 MPa).[\[12\]](#)[\[13\]](#) If used, hydrogen is added to control molecular weight.[\[13\]](#)
- **Reaction Monitoring:** The reaction is maintained for a set time (e.g., 60 minutes), with ethylene fed continuously to maintain constant pressure.[\[13\]](#)
- **Termination:** The polymerization is terminated by venting the ethylene and adding a quenching agent like acidified alcohol.
- **Product Isolation:** The resulting polyethylene powder is collected, washed with alcohol to remove catalyst residues, and dried.

## Representative Protocol: Asymmetric Ethylation of Aldehydes

This general procedure demonstrates the use of TEA in stereoselective synthesis to create chiral alcohols, a common step in pharmaceutical synthesis.

#### Materials:



- Chiral Ligand: e.g., (S)-BIQOL
- Catalyst Precursor: Titanium isopropoxide [Ti(O-i-Pr)<sub>4</sub>]
- Reagent: **Triethylaluminum** (1.0 M solution in hexane)
- Substrate: Aromatic aldehyde (e.g., benzaldehyde)
- Solvent: Anhydrous THF

#### Procedure:

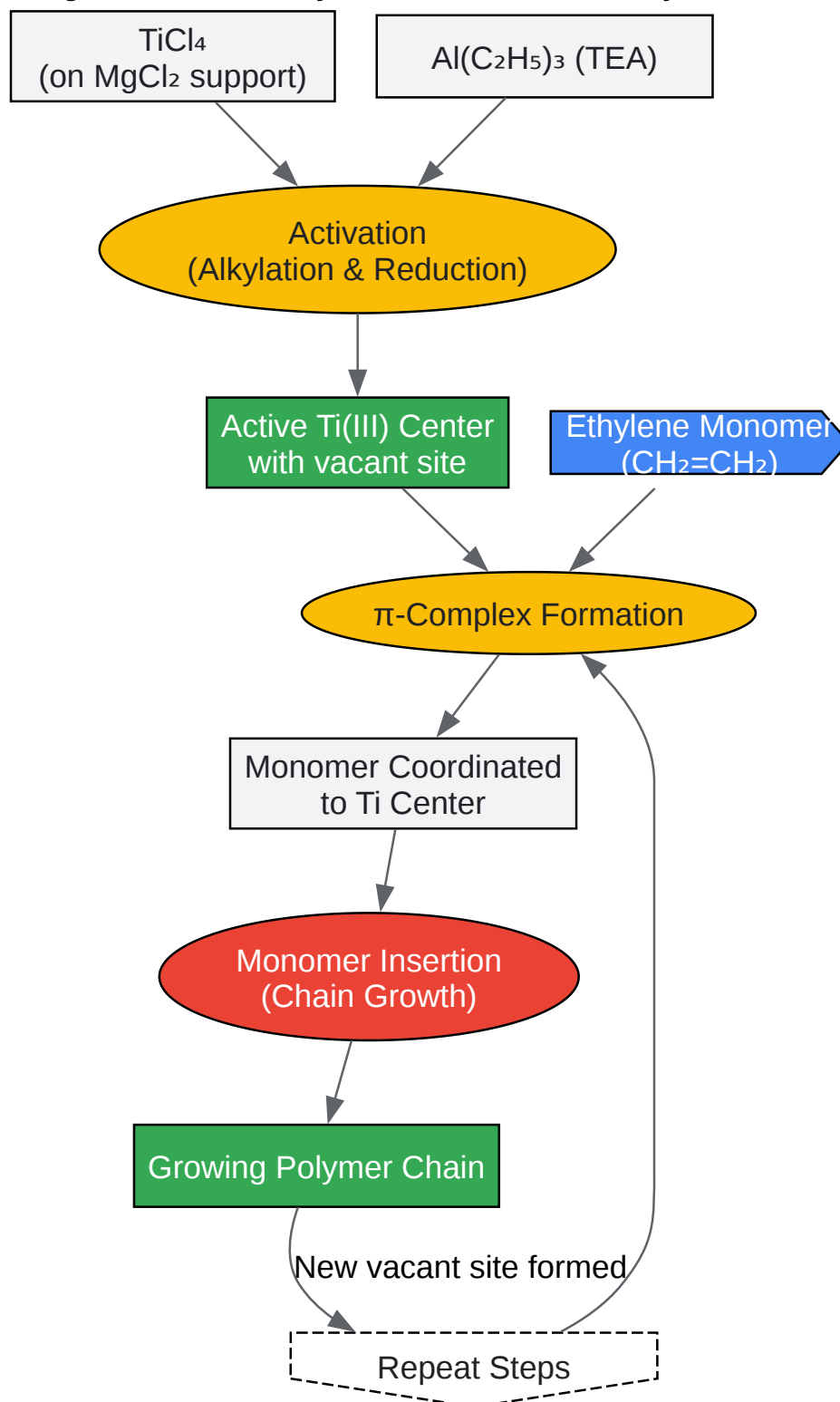
- Catalyst Formation: To a solution of the chiral ligand (e.g., 0.025 mmol) in THF (1.0 mL) at 0°C under an inert atmosphere, add titanium isopropoxide (0.80 mmol).<sup>[6]</sup>
- Activation: Stir the mixture for 15 minutes, then add the **triethylaluminum** solution (0.75 mmol). Stir for an additional 15 minutes to form the active chiral titanium complex.<sup>[6]</sup>
- Addition Reaction: Add the aromatic aldehyde (e.g., 0.25 mmol) to the catalyst mixture.<sup>[6]</sup>
- Reaction and Quenching: Maintain the reaction at 0°C for the specified time (e.g., 6 hours). After completion, quench the reaction carefully with an aqueous acid solution (e.g., 1N HCl).
- Workup and Analysis: Extract the product with an organic solvent, dry, and concentrate. The product, a chiral 1-arylpropan-1-ol, can be purified by chromatography. The enantiomeric excess (ee) is determined by chiral HPLC analysis.<sup>[6]</sup>

## Reaction Mechanisms

### Ziegler-Natta Catalyst Activation

In Ziegler-Natta polymerization, TEA plays a crucial role in activating the precatalyst, typically TiCl<sub>4</sub> supported on MgCl<sub>2</sub>. The process involves the alkylation of the titanium center, where ethyl groups from TEA replace chloride atoms, and the reduction of Ti(IV) to the active Ti(III) species. This creates a vacant coordination site on the titanium center, which is essential for olefin binding and insertion.

## Ziegler-Natta Catalyst Activation and Polymerization

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**Caption:** Mechanism of Ziegler-Natta polymerization initiated by TEA.

## Safety and Toxicology

**Triethylaluminum** is an extremely hazardous substance that requires stringent safety protocols. Its primary hazards are its pyrophoricity and high reactivity.

### Hazard Classification

Classification	Hazard Statement
GHS Pyrophoric Liquid	H250: Catches fire spontaneously if exposed to air <sup>[4]</sup>
GHS Water-Reactive	H260: In contact with water releases flammable gases which may ignite spontaneously <sup>[4]</sup>
GHS Skin Corrosion	H314: Causes severe skin burns and eye damage <sup>[4]</sup>
NFPA 704	Health: 3, Flammability: 4, Instability: 3, Special: W (Reacts with water)

### Toxicological Data

Due to its intense reactivity, standard toxicological testing is often not feasible.<sup>[4]</sup> The primary health effect is severe tissue destruction upon contact.<sup>[4]</sup> It is extremely destructive to the skin, eyes, and respiratory tract.<sup>[4]</sup>

Exposure Route	Effect	Data
Inhalation	Causes severe irritation and burns to the nose, throat, and lungs.[9]	LC50 (Rat): 10 g/m <sup>3</sup> for 15 min[9]
Skin Contact	Causes severe chemical and thermal burns.[4]	Data not available due to high reactivity.[4]
Eye Contact	Causes severe eye damage and burns.[4]	Data not available due to high reactivity.[4]
Ingestion	Causes severe burns to the gastrointestinal tract.	Data not available.
Carcinogenicity	Not classified as a carcinogen.	No ingredient is identified as a carcinogen by IARC, NTP, or OSHA.

#### First Aid Measures:

- Skin Contact: Do NOT use water. Brush off loose particles and immerse the affected area in cool water or wrap in wet bandages. Seek immediate medical attention.
- Eye Contact: Immediately flush with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Fire Fighting: Do NOT use water, foam, or halogenated agents. Use dry chemical powder (Class D), dry sand, or powdered lime to smother the fire.[7]

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